

Lucidin Extraction Method and Quantitative Data

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Compound Focus: Lucidin

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The table below summarizes the optimal parameters for Ultrasound-Assisted Extraction (UAE) of **lucidin** from madder roots, as identified in a multivariate study [1].

Parameter	Optimal Value
Extraction Time	18 minutes
Extraction Temperature	55 °C
Solvent Composition	Ethanol/Water (50:50, v/v)
Particle Size	125 – 160 µm
Reported Advantage	Shorter time and simpler manipulation compared to traditional reflux.

This method was developed using a central composite design, which significantly reduced the number of experiments needed for optimization. The study concluded that this UAE process could replace the traditional, more time-consuming reflux method [1].

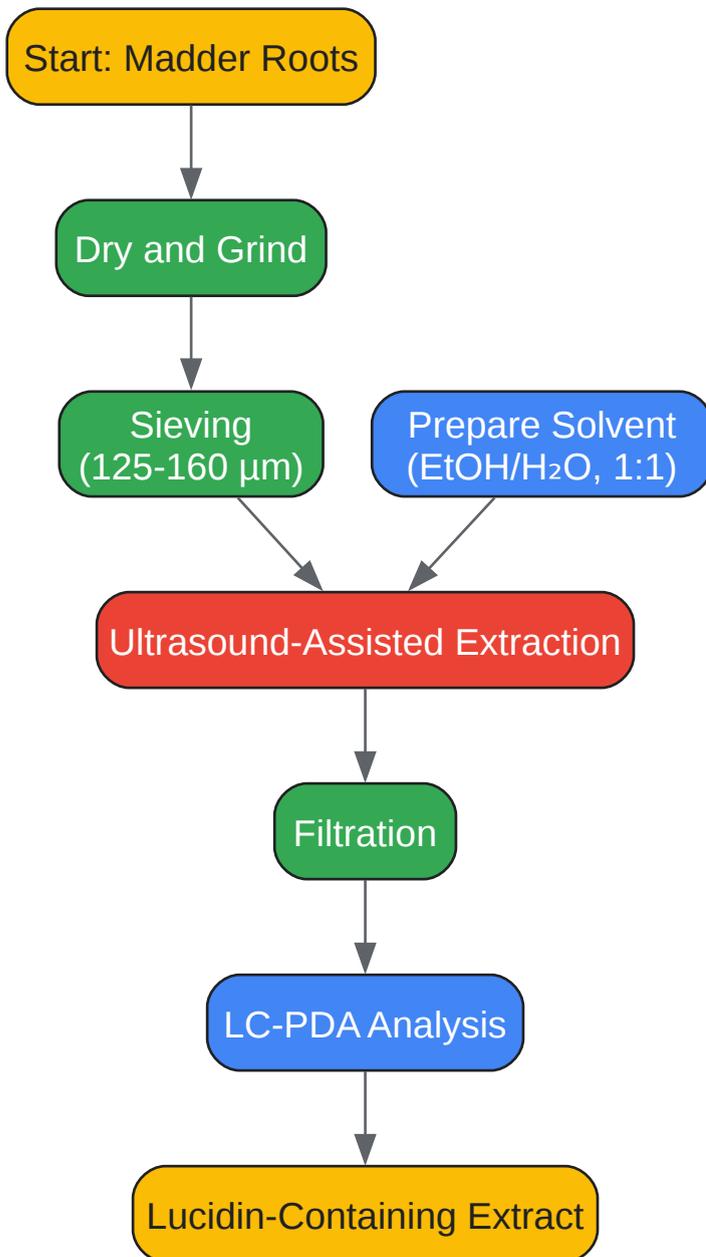
Experimental Protocol: Ultrasound-Assisted Extraction

Here is a detailed workflow for extracting **lucidin** based on the research:

- **Sample Preparation:** Madder roots (of the species *Rubia tinctorum*) are dried and ground. The powder is then sieved to obtain a specific particle size between **125 and 160 micrometers**. This size range was determined to be optimal for the ultrasound effects [1].
- **Extraction Setup:** The powdered plant material is placed in a flask with a solvent mixture of **ethanol and water in a 1:1 ratio**. The mixture is acidified, though the specific acid and concentration are not detailed in the available summary [1].
- **Ultrasonic Treatment:** The flask is subjected to ultrasound in an appropriate bath or probe system. The extraction is performed for **18 minutes at a temperature of 55 °C** [1].
- **Analysis:** The extracted dyes are characterized and quantified using **Liquid Chromatography with a Photodiode Array detector (LC-PDA)**. This allows for the identification of **lucidin** based on its retention time and UV spectrum [1].

Lucidin Extraction Workflow

The following diagram illustrates the key steps involved in the ultrasound-assisted extraction process:



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Suggestions for Further Research

The information available from the search is focused on a single, optimized UAE method. For a more comprehensive comparison, you may need to consult specialized scientific databases to find studies that directly contrast multiple methods. I suggest you investigate the following:

- **Comparative Studies:** Look for research that directly compares **Ultrasound-Assisted Extraction (UAE)** with other modern techniques like **Microwave-Assisted Extraction (MAE)** or **Supercritical Fluid Extraction (SFE)** for **lucidin**.
- **Key Performance Indicators:** In any comparison, pay attention to critical data points such as **extraction yield, purity of the obtained lucidin, process time, cost, and environmental impact**.
- **Methodology Details:** Note the specific parameters used in different studies, as factors like solvent type, temperature, and particle size can significantly influence the results and make direct comparisons challenging.

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References

1. A multivariate study of the performance of an ultrasound ... [sciencedirect.com]

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